lenvatinib mesylate solid form stability

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **Lenvatinib Mesylate**

CAS No.: 857890-39-2
Cat. No.: S548156

Get Quote

Characterizing Different Solid Forms

Different solid forms (polymorphs) of a drug can significantly impact its stability and solubility. The table below summarizes several reported crystal forms of **lenvatinib mesylate**. Please note that the comparative stability data between these forms is not fully detailed in the available search results.

Crystal Form	Key XRPD Peaks (2θ ±0.2°)	Reported Characteristics
Form X [1]	22.84°, 20.16°, 9.46°	Reported to have good solubility and stability.
Form 1 [2]	7.4°, 14.8°, 24.8°	Reported solubility is superior to some known forms; simple and low-cost preparation process.
Form M [3]	Information not specified in detail.	Reported to have higher solubility in several biological media compared to Form C.
Form A, B, C, F, I [1] [2]	Information not specified in detail.	Forms A and C are more stable than Forms B and I; Form F is a hydrate with lower thermodynamic stability; Form I is an acetate solvate.

Experimental Protocol: Forced Degradation Studies

© 2026 Smolecule. All rights reserved.

Forced degradation studies are critical for understanding the stability of a drug substance and developing stable formulations. The following protocol, adapted from a published study, provides a methodology for assessing the stability of **lenvatinib mesylate** [4].

Objective

To subject **lenvatinib mesylate** to various stress conditions (hydrolysis, oxidation, thermal, and photolytic) to identify and characterize its major degradation products.

Materials and Equipment

- **API: Lenvatinib mesylate**.
- **Reagents:** Hydrochloric acid (HCl), sodium hydroxide (NaOH), hydrogen peroxide (H_2O_2), high-purity solvents (e.g., methanol, acetonitrile).
- **Equipment:** Thermostatic controlled water baths, photostability chamber, oven, UPLC system coupled with a Quadrupole Time-of-Flight Mass Spectrometer (UPLC-QTof-MS).

Stress Conditions and Procedure

The study indicates that **lenvatinib mesylate** is most susceptible to **hydrolytic degradation** [4]. A general procedure is outlined below:

- **Sample Preparation:** Prepare a stock solution of **lenvatinib mesylate** in a suitable solvent like methanol.
- **Stress Application:**
  - **Acidic Hydrolysis:** Mix the drug solution with 1M HCl and maintain at **60°C for 3 hours** [4].
  - **Alkaline Hydrolysis:** Mix the drug solution with 0.1M NaOH and maintain at **60°C for 1 hour** [4].
  - **Oxidative Degradation:** Mix the drug solution with 3% (v/v) H_2O_2 and keep at **room temperature for 24 hours** [4].
  - **Thermal Degradation:** Expose the solid drug to **105°C for 48 hours**.
  - **Photolytic Degradation:** Expose the solid drug to UV and visible light as per ICH Q1B guidelines.
- **Termination and Analysis:** After the stress period, neutralize the hydrolytic and oxidative samples immediately. Dilute all samples appropriately and analyze using the UPLC-QTof-MS method.

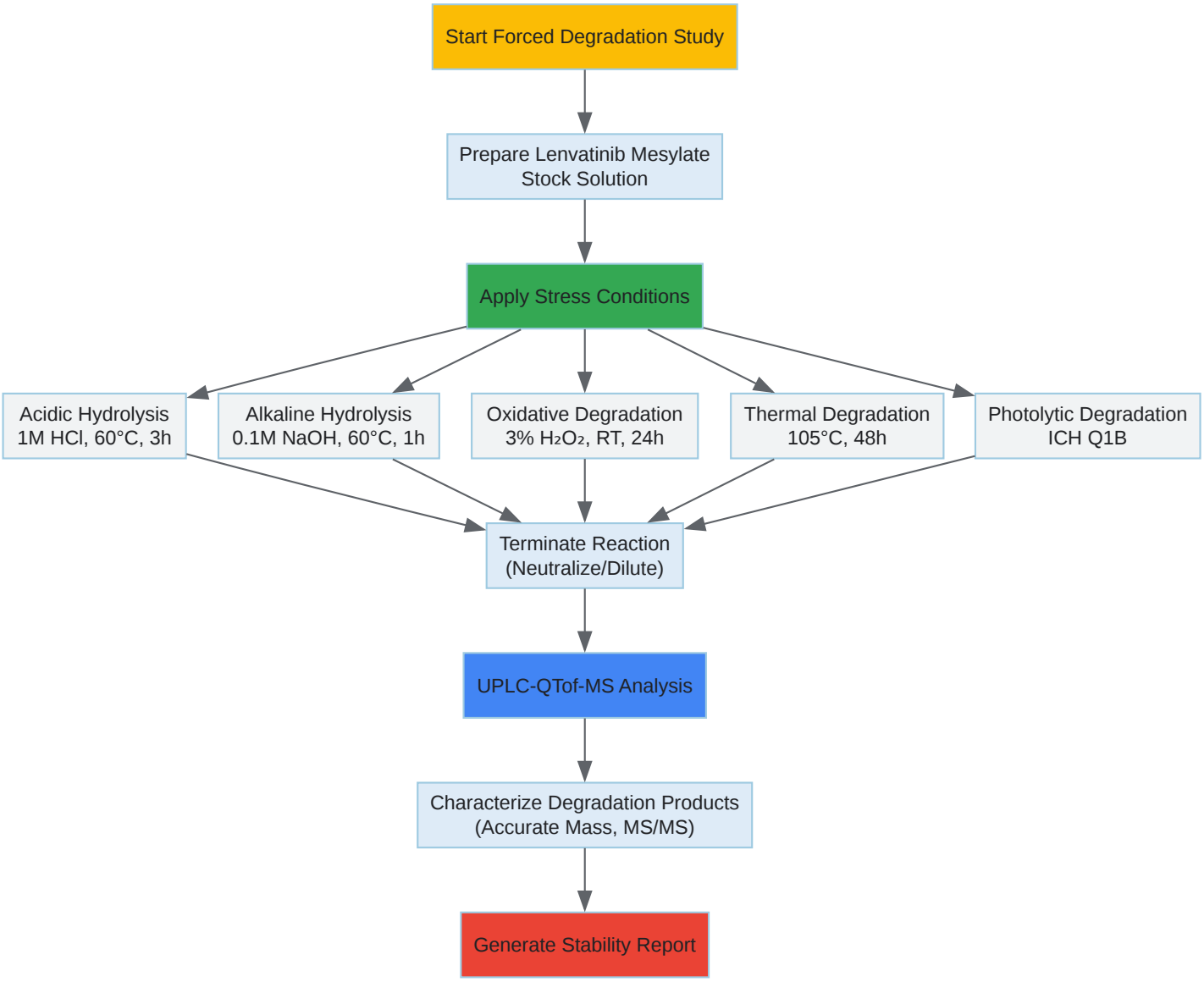
© 2026 Smolecule. All rights reserved.

Analysis and Characterization

- **Chromatography:** Use a UPLC method with a C18 column and a mobile phase of acetonitrile and an ammonium acetate/formic acid buffer in a gradient elution mode [4].
- **Mass Spectrometry:** Characterize the degradation products using LC-QTof-MS. Use the data on accurate mass and elemental composition, along with MS/MS experiments, to deduce the structures of the degradation products. The cited study identified **nine major degradation products** under these conditions [4].

The workflow for this forced degradation study is as follows:

© 2026 Smolecule. All rights reserved.

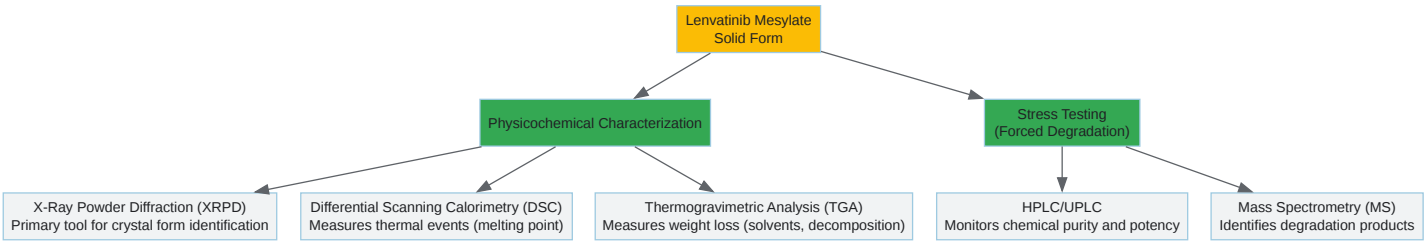


Click to download full resolution via product page

Analytical Technique Pathways

© 2026 Smolecule. All rights reserved.

When characterizing solid forms and their stability, a combination of analytical techniques is essential. The following diagram outlines the primary tools and their roles in the workflow.



Click to download full resolution via product page

Potential FAQs for a Technical Support Center

Based on the general context, here are some hypothetical FAQs that could address user issues.

- **Q: Which crystal form of lenvatinib mesylate has the best solubility for formulation?**
  - **A:** Patent literature suggests that newer forms like **Form X** [1] and **Form 1** [2] are reported to have improved solubility compared to earlier known forms. Form M is also reported to have high solubility in biological media [3]. The optimal form for a specific formulation should be determined through comprehensive pre-formulation studies.
- **Q: What is the most sensitive analytical method for monitoring lenvatinib mesylate stability?**
  - **A: UPLC coupled with a high-resolution mass spectrometer (UPLC-QTof-MS)** is a highly effective technique. It not only separates the drug from its degradation products but also provides accurate mass data for the structural characterization of unknown impurities, which is crucial for stability studies [4].
- **Q: Under which stress condition is lenvatinib mesylate most unstable?**
  - **A:** The drug is most labile under **hydrolytic stress conditions** (both acidic and alkaline) compared to dry heat and photolytic conditions [4]. This highlights the need for careful control of

© 2026 Smolecule. All rights reserved.

moisture during manufacturing and storage.

> ***Need Custom Synthesis?***
>
> *Email: info@smolecule.com or Request Quote Online.*

References

1. New crystal form of lenvatinib mesylate and preparation ... [patents.google.com]

2. Novel crystal form of lenvatinib mesylate and preparation ... [patents.google.com]

3. US11084791B2 - Solid state forms of Lenvatinib Mesylate [patents.google.com]

4. Identification and characterization of the forced ... [sciencedirect.com]

To cite this document: Smolecule. [lenvatinib mesylate solid form stability]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548156#lenvatinib-mesylate-solid-form-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com

© 2026 Smolecule. All rights reserved.